Technical Monograph: 8-Chloro-5-methylquinolin-2(1H)-one

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Compound of Interest

Compound Name:	*8-Chloro-5-methylquinolin-2(1H)-one*
Cat. No.:	*B8014923*

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CAS: 1388027-52-8 Formula: $C_{10}H_8ClNO$ Molecular Weight: 193.63 g/mol

Executive Summary: The "Western" Fragment Scaffold

In the landscape of modern medicinal chemistry, **8-Chloro-5-methylquinolin-2(1H)-one** represents a highly specialized "privileged scaffold." Unlike generic quinolinones, this specific substitution pattern—featuring a sterically demanding chlorine at the peri-position (C8) and a lipophilic methyl group at C5—offers a unique geometric and electronic profile for drug discovery.

This monograph serves as a technical guide for researchers utilizing this scaffold. It is not merely a recipe but a strategic analysis of the molecule’s utility in synthesizing Potassium-Competitive Acid Blockers (P-CABs), Aldosterone Synthase Inhibitors, and complex Kinase Inhibitors where the quinolinone core mimics the hydrogen-bonding motifs of nucleobases.

Core Technical Value

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- Steric Locking: The 8-chloro substituent forces orthogonality in N-arylations, reducing conformational entropy in downstream drug candidates.
- Metabolic Blocking: The 5-methyl group blocks the para-position relative to the nitrogen, a common site for P450-mediated oxidation, thereby enhancing metabolic stability (t½).
- Orthogonal Reactivity: The molecule offers three distinct vectors for diversification: N1 (alkylation), C3/C4 (electrophilic substitution), and C8 (Pd-catalyzed cross-coupling).

Chemical Profile & Properties[1][2][3][4][5][6][7][8][9][10]

Property	Specification	Technical Note
Appearance	Off-white to pale yellow solid	Coloration often indicates trace oxidation or residual aniline precursors.
Melting Point	165–170 °C (Predicted)	High crystallinity due to intermolecular H-bonding (N-H···O=C dimer).
Solubility	DMSO, DMF, hot EtOH	Poor solubility in water and non-polar solvents (Hexane/Et_2O).
pKa (NH)	~10.5–11.0	The 8-Cl withdraws electron density, slightly increasing acidity compared to unsubstituted quinolinone.
Regiochemistry	C8 (Sterically Crowded)	The C8-Cl bond is deactivated for SNAr but active for oxidative addition (Pd/Ni).

Validated Synthesis Protocol

While various routes exist (e.g., Knorr, Friedlander), the Modified Skraup-Rearrangement Route is the most robust for generating the 2(1H)-one functionality with high regiocontrol. This

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protocol minimizes the formation of the 4-methyl isomer, a common impurity in other methods.

The Logic of the Route

- Skraup Cyclization: Constructs the quinoline core from the aniline.
- N-Oxidation: Activates the C2 position.
- Meisenheimer/Rearrangement: Installs a leaving group (Cl) at C2.
- Hydrolysis: Unmasks the carbonyl to yield the target lactam.

Step-by-Step Methodology

Step 1: Synthesis of 8-Chloro-5-methylquinoline (The Core)

- Reagents: 2-Chloro-5-methylaniline (1.0 eq), Glycerol (3.0 eq), H_2SO_4 (conc.), Nitrobenzene (oxidant).
- Protocol:
  - Mix aniline, glycerol, and nitrobenzene.
  - Add H_2SO_4 dropwise (Exothermic!).
  - Reflux at 140°C for 4 hours.
  - Critical Step: Steam distill to remove unreacted nitrobenzene. Basify residue to pH 9. Extract with DCM.
- Checkpoint: Confirm formation of the quinoline ring via LC-MS (M+H = 178).

Step 2: N-Oxide Formation

- Reagents: 8-Chloro-5-methylquinoline, m-CPBA (1.2 eq), DCM.
- Protocol: Stir at RT for 12 hours. Wash with $NaHCO_3$ to remove benzoic acid byproduct.
- Why: The N-oxide activates the adjacent C2 carbon for nucleophilic attack.

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Step 3: Chlorination-Hydrolysis Sequence (The "One-Pot" Conversion)

- Reagents: $POCl_3$, HCl (6N).
- Protocol:
  - Reflux the N-oxide in $POCl_3$ for 2 hours. (Rearranges to 2,8-dichloro-5-methylquinoline).
  - Evaporate $POCl_3$ under vacuum.
  - Hydrolysis: Reflux the residue in 6N HCl for 6 hours. The 2-Cl is labile; the 8-Cl is stable.
  - Precipitate by adjusting pH to 6–7. Filter the solid.[1][2][3]
- Purification: Recrystallization from Ethanol/Water (9:1).



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Figure 1: The Modified Skraup-Hydrolysis pathway ensures regiochemical purity, avoiding the 4-methyl isomers common in Knorr syntheses.

Reactivity & Functionalization Guide

For drug development, this molecule is rarely the final endpoint. It is a divergent intermediate.

A. N-Alkylation (The Primary Vector)

The amide nitrogen is the most nucleophilic site under basic conditions.

- Conditions: NaH (1.1 eq), DMF, 0°C → RT. Alkyl halide (R-X).
- Challenge: O-alkylation is a competing side reaction (forming the quinoline ether).

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- Solution: Use Cesium Carbonate (Cs_2CO_3) in DMF to promote the thermodynamic N-alkyl product over the kinetic O-alkyl product.

B. C8-Functionalization (The "Difficult" Vector)

The 8-chloro group is sterically hindered by the peri-interaction with the N1-substituent.

- Suzuki-Miyaura: Requires bulky, electron-rich ligands (e.g., XPhos or Buchwald Precatalysts) to facilitate oxidative addition into the hindered Ar-Cl bond.
- Warning: Standard $Pd(PPh_3)_4$ usually fails here due to the steric bulk of the 5-methyl and the N1-H (or N1-R).

C. C3-Electrophilic Substitution

- Halogenation: Reaction with NBS/NIS readily occurs at C3, providing a handle for further coupling.

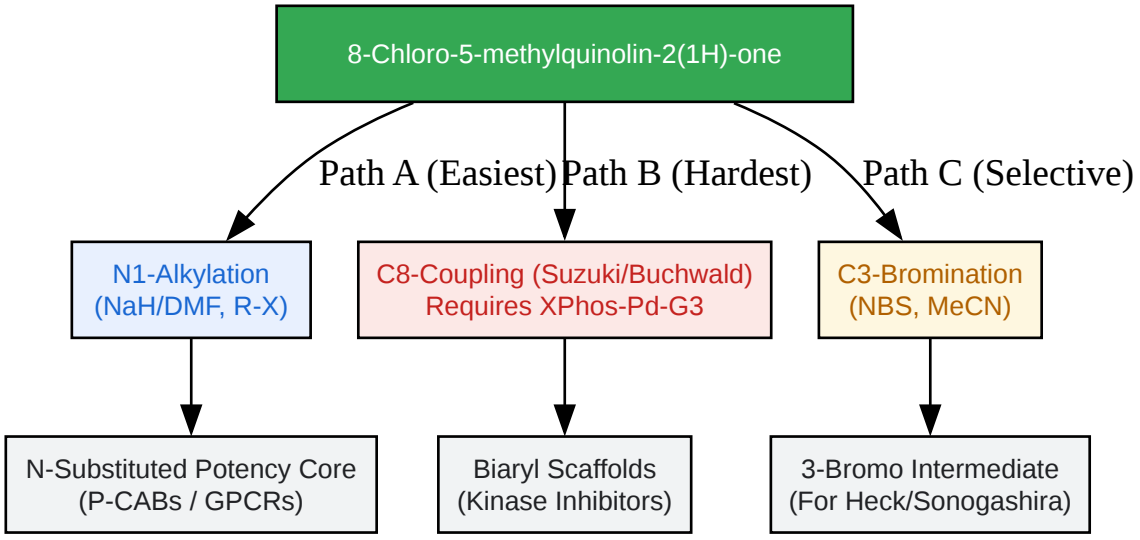

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Figure 2: Divergent synthesis map. Path B (C8 coupling) is the most valuable for IP generation but requires specialized catalytic systems.

Quality Control & Impurity Profiling

When sourcing or synthesizing this material, three specific impurities are common.

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Impurity	Origin	Detection (HPLC)	Removal Strategy
2,8-Dichloro-5-methylquinoline	Incomplete hydrolysis (Step 3)	RRT ~1.2 (Non-polar)	Acid wash (insoluble in HCl) or recrystallization from EtOH.
5-Methyl-8-nitroquinoline	Residual starting material from Skraup	RRT ~0.9	Steam distillation (Step 1).
8-Chloro-5-methylquinolin-2-ol (Tautomer)	Tautomeric equilibrium	Co-elutes (Dynamic)	Not an impurity; stabilize by running HPLC at acidic pH (0.1% TFA).

Analytical Standard:

- 1H NMR (DMSO-d6, 400 MHz): Expect a doublet at ~8.0 ppm (H4), doublet at ~6.6 ppm (H3). The aromatic protons at C6/C7 will appear as a coupled AB system (unless 5-Me/8-Cl decoupling occurs). The NH proton is broad, typically >11 ppm.

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